

Solubility of Neodymium(III) Chloride Hexahydrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Neodymium(III) chloride hexahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Neodymium(III) chloride hexahydrate** ($\text{NdCl}_3 \cdot 6\text{H}_2\text{O}$) in various organic solvents. The information presented herein is critical for professionals in research and development, particularly in fields where precise control over dissolution and reaction media is essential. This document summarizes available quantitative data, outlines common experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **Neodymium(III) chloride hexahydrate** has been most extensively studied in alcohols, particularly ethanol. The following table summarizes the quantitative solubility data in 96.8% ethanol at various temperatures.

Temperature (°C)	Solubility (g NdCl ₃ ·6H ₂ O / 100 g 96.8% Ethanol)	Molarity (mol/kg)
20	35.47	0.989
30	36.80	1.026
40	39.05	1.089
50	42.89	1.196
60	47.84	1.334

Data sourced from Sakharova, N.N., et al. (1975), as cited in a critical evaluation of solubility data.[\[1\]](#)[\[2\]](#)

It is important to note that the solubility of neodymium chloride can be influenced by the specific form of the salt (anhydrous vs. hexahydrate) and the potential formation of different solvates in solution.[\[2\]](#) For instance, studies on anhydrous Neodymium(III) chloride (NdCl₃) in ethanol have reported varying solubility values, likely due to the formation of different alcohol solvates such as NdCl₃·3C₂H₅OH and NdCl₃·2C₂H₅OH.[\[2\]](#)

In other organic solvents, qualitative data indicates that Neodymium(III) chloride is readily soluble in methanol.[\[2\]](#)[\[3\]](#) Conversely, it is reported to be insoluble in chloroform and ether.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Solubility Determination

The determination of the solubility of **Neodymium(III) chloride hexahydrate** typically follows an isothermal method. This procedure is designed to achieve equilibrium between the solid solute and the solvent at a constant temperature.

Materials and Preparation:

- **Neodymium(III) chloride hexahydrate** (NdCl₃·6H₂O): Prepared by dissolving high-purity Neodymium(III) oxide (Nd₂O₃) in hydrochloric acid (HCl), followed by evaporation, crystallization, and drying in a desiccator.[\[2\]](#) The final product's composition is confirmed through analysis for metal and chloride content.[\[2\]](#)

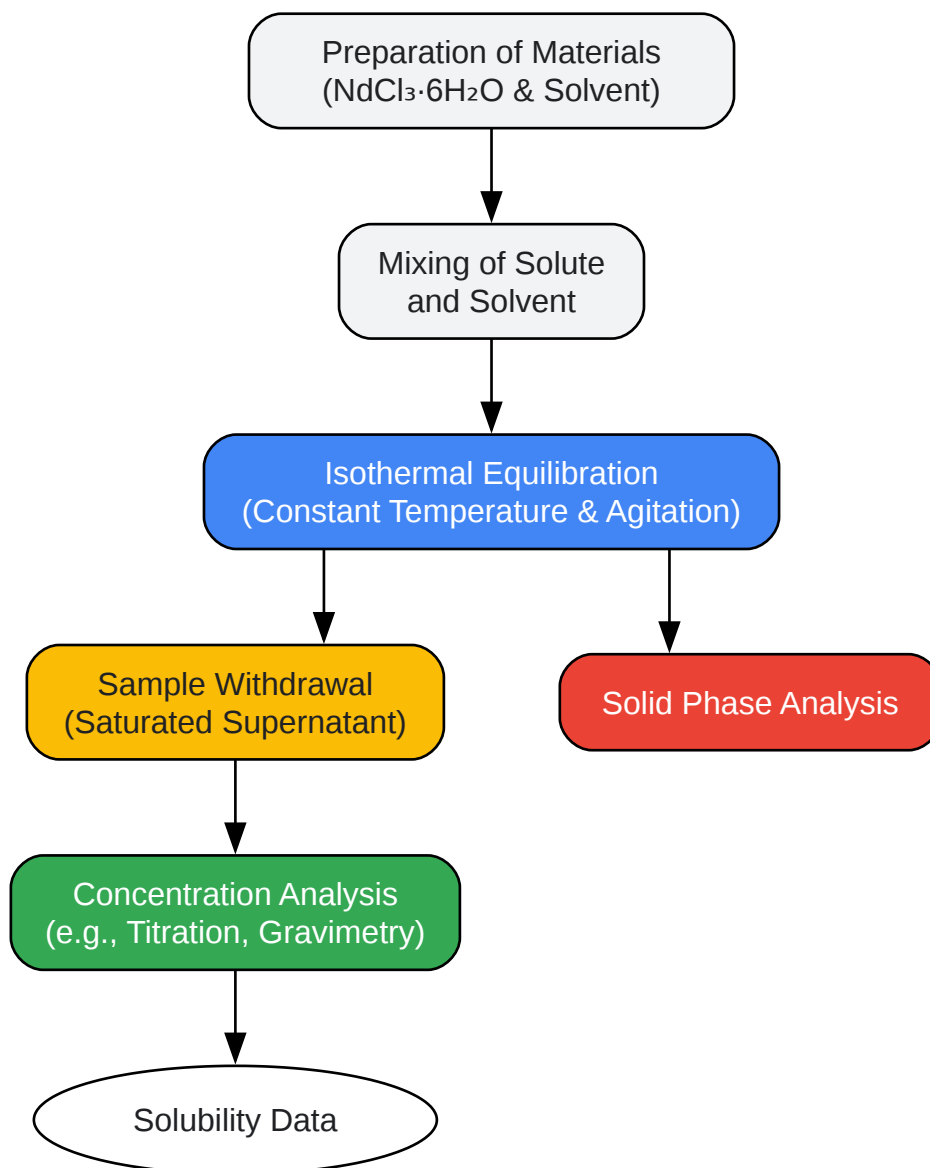
- Organic Solvent: The solvent is purified and dried using standard laboratory methods. For example, ethanol can be prepared by prolonged boiling with anhydrous copper sulfate followed by distillation.[7]

Isothermal Equilibrium Method:

- Sample Preparation: A surplus of **Neodymium(III) chloride hexahydrate** is added to a known volume of the organic solvent in a sealed vessel.
- Equilibration: The vessel is maintained at a constant temperature in a thermostatically controlled bath. The mixture is continuously agitated to facilitate the dissolution process and ensure equilibrium is reached. The time required to reach equilibrium can vary, with studies indicating periods ranging from 3-4 hours to several days depending on the solvent and temperature.[2][7]
- Sample Withdrawal and Analysis: Once equilibrium is established, the agitation is stopped, and the solid phase is allowed to settle. A sample of the saturated supernatant is carefully withdrawn using a filtered syringe to prevent the inclusion of any undissolved solid.
- Concentration Determination: The concentration of neodymium in the saturated solution is determined using analytical techniques such as:
 - Complexometric Titration: Titration with a standard solution of a chelating agent like EDTA (often referred to by its trade name Trilon B) using an appropriate indicator.[7]
 - Gravimetric Analysis: The oxalate method can be used, where neodymium is precipitated as neodymium oxalate, which is then ignited to the oxide for weighing.[2]
 - Argentometric Titration (Volhard method): To determine the chloride ion concentration.[2][7]
- Solid Phase Analysis: The composition of the solid phase in equilibrium with the saturated solution is also analyzed to identify the formation of any solvates.[2][7]

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for the experimental determination of **Neodymium(III) chloride hexahydrate** solubility.



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Experimental Workflow for Solubility Determination

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